

LACK OF QUANTITATIVE DATA HINDERS FULL SOLUBILITY PROFILE OF 4-ETHOXYPYRIDINE

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Compound of Interest

Compound Name: 4-Ethoxypyridine

Cat. No.: B3339012

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An in-depth analysis of available scientific literature and chemical databases reveals a significant gap in the quantitative solubility data for **4-Ethoxypyridine** in common organic solvents. While its role as a versatile building block in pharmaceuticals and agrochemicals is well-documented, precise measurements of its solubility are not publicly available. This guide provides a comprehensive overview of the known physicochemical properties of **4-Ethoxypyridine** and presents detailed, standardized experimental protocols to enable researchers and drug development professionals to determine its solubility in various organic solvents.

Physicochemical Properties of 4-Ethoxypyridine

A compilation of the available physical and chemical properties of **4-Ethoxypyridine** is presented below. This data is essential for understanding its general behavior and for designing appropriate solubility studies.

Property	Value	Reference
Molecular Formula	C ₇ H ₉ NO	[1][2]
Molecular Weight	123.15 g/mol	[1][2]
Boiling Point	188.2 °C at 760 mmHg	[1]
Density	1 g/cm ³	[1]
Flash Point	67.1 °C	[1]
Refractive Index	1.49	[1]
pKa	6.67 (+1) at 25°C	[1]
Appearance	Colorless liquid	[1]

Qualitative Solubility Profile

Based on the structural similarity of **4-Ethoxypyridine** to pyridine and other related compounds, a qualitative assessment of its solubility can be inferred. Pyridine itself is miscible with a wide range of solvents, including water, ethanol, ether, and chloroform, owing to its polar nature. The ethoxy group in **4-Ethoxypyridine** introduces a slightly more hydrophobic character compared to pyridine. Therefore, it is expected to be soluble in many common polar and non-polar organic solvents. However, the degree of solubility in each solvent needs to be determined experimentally.

Experimental Protocols for Solubility Determination

To address the absence of quantitative data, two robust and widely accepted methods for determining the solubility of a compound like **4-Ethoxypyridine** are detailed below: the Gravimetric Method and UV-Vis Spectroscopy.

Gravimetric Method

This method directly measures the mass of the solute that dissolves in a given volume of solvent to form a saturated solution. It is a fundamental and highly accurate technique.

Objective: To determine the equilibrium solubility of **4-Ethoxypyridine** in a specific organic solvent at a constant temperature.

Materials:

- **4-Ethoxypyridine** (high purity)
- Organic solvent of interest (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance (accurate to ± 0.1 mg)
- Conical flasks with stoppers
- Syringe filters (e.g., 0.45 μm pore size, compatible with the solvent)
- Pre-weighed vials
- Oven or rotary evaporator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Ethoxypyridine** to a known volume of the organic solvent in a conical flask. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient period to reach equilibrium. This can range from several hours to a few days, and preliminary studies may be needed to determine the equilibrium time.
- Sample Withdrawal and Filtration:

- Once equilibrium is reached, cease agitation and allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the solution through a pre-conditioned syringe filter into a pre-weighed vial. This step is crucial to remove any undissolved solid.
- Solvent Evaporation and Mass Determination:
 - Accurately weigh the vial containing the filtered saturated solution.
 - Evaporate the solvent completely. This can be achieved by placing the vial in an oven at a temperature below the boiling point of **4-Ethoxypyridine** or by using a rotary evaporator.
 - Once all the solvent has been removed, cool the vial in a desiccator to room temperature and weigh it again.

Calculation:

The solubility (S) is calculated using the following formula:

$$S \text{ (g/100 mL)} = [(\text{Mass of vial with residue} - \text{Mass of empty vial}) / \text{Volume of filtered solution (mL)}] \times 100$$

UV-Vis Spectroscopy Method

This method is suitable if **4-Ethoxypyridine** exhibits absorbance in the ultraviolet-visible range and the chosen solvent is transparent in that region. It is a sensitive and rapid technique.

Objective: To determine the concentration of **4-Ethoxypyridine** in a saturated solution by measuring its absorbance.

Materials:

- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes

- **4-Ethoxypyridine** (high purity)
- Organic solvent of interest (spectroscopic grade)

Procedure:

- Preparation of Calibration Curve:
 - Prepare a stock solution of **4-Ethoxypyridine** of a known concentration in the chosen organic solvent.
 - Perform a series of dilutions to create several standard solutions of decreasing concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **4-Ethoxypyridine**.
 - Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear and adhere to the Beer-Lambert law.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **4-Ethoxypyridine** in the organic solvent as described in the gravimetric method (steps 1.1 and 1.2).
 - Withdraw a known volume of the clear, filtered supernatant.
 - Dilute the saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .

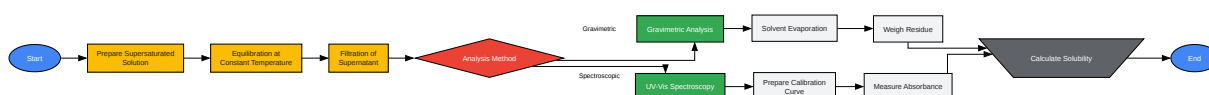
Calculation:

- Use the equation of the line from the calibration curve ($y = mx + c$) to determine the concentration of the diluted solution.

- Calculate the concentration of the original saturated solution by accounting for the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **4-Ethoxypyridine**.



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Caption: General workflow for determining the solubility of **4-Ethoxypyridine**.

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References

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